

High-Precision FTIR Identification Guide: (R)-4-Bromo Phenylephrine HCl[1]

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Compound of Interest

Compound Name: (R)-4-Bromo Phenylephrine
Hydrochloride

CAS No.: 1391068-15-7

Cat. No.: B1376997

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Executive Summary

This guide provides a definitive reference for the infrared spectroscopic identification of (R)-4-Bromo Phenylephrine HCl, a halogenated derivative of the adrenergic agent Phenylephrine.

While the parent compound, (R)-Phenylephrine HCl, is a well-characterized

-adrenergic agonist, the introduction of a bromine atom at the para-position (relative to the alkyl chain, position 4 on the ring) significantly alters the molecular symmetry and reduced mass of the aromatic system. This guide objectively compares the spectral "fingerprint" of the brominated derivative against the parent standard, providing researchers with the specific wavenumber shifts required to validate synthesis or detect impurities.

Key Differentiator: The transition from a meta-disubstituted benzene (parent) to a 1,2,4-trisubstituted benzene (4-bromo derivative) creates a predictable and distinct shift in the C-H out-of-plane (OOP) bending region ($900\text{--}650\text{ cm}^{-1}$), serving as the primary confirmation of bromination.[1]

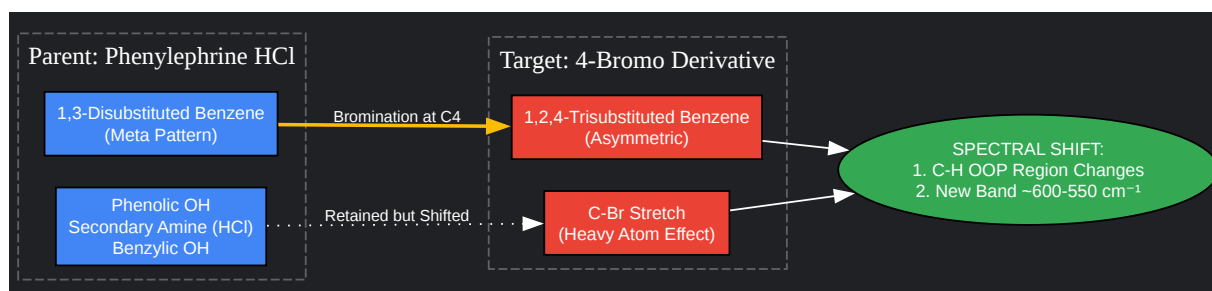
Structural Context & Vibrational Logic

To interpret the spectrum accurately, one must understand the structural perturbation caused by the bromine atom.

- Parent Molecule: (R)-Phenylephrine HCl (3-hydroxy-
-[(methylamino)methyl]benzenemethanol hydrochloride).[1] The aromatic ring is 1,3-disubstituted (meta).[1]
- Target Molecule: (R)-4-Bromo Phenylephrine HCl.[1] The addition of Bromine at position 4 creates a 1,2,4-trisubstituted aromatic ring.

Structural Logic Diagram

The following diagram illustrates the chemical logic driving the spectral shifts.



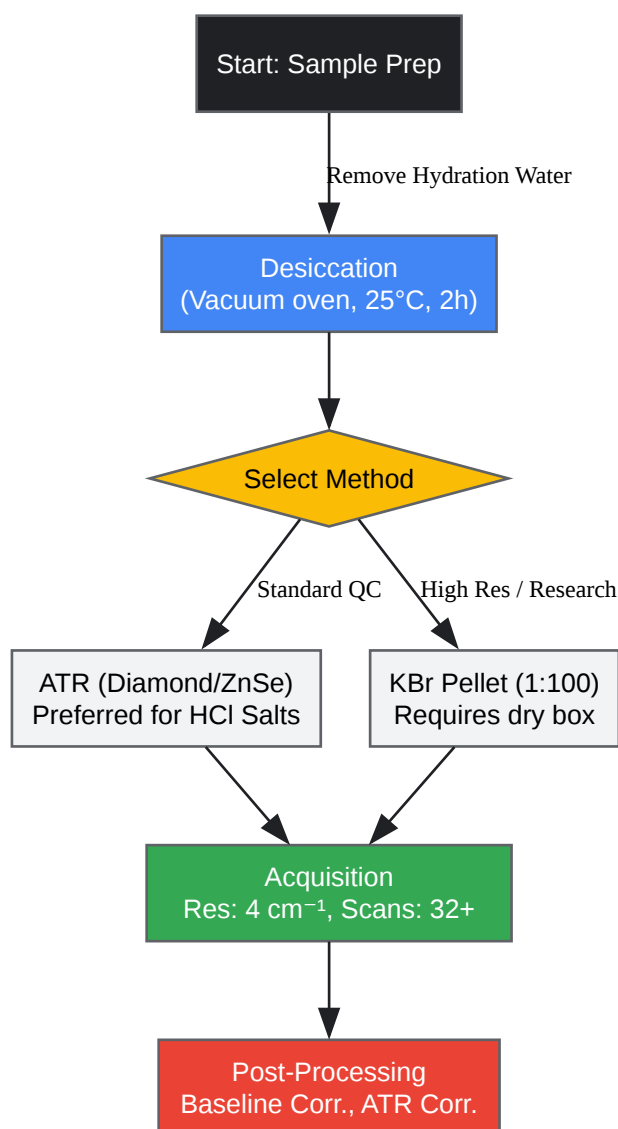
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Figure 1: Structural evolution and resulting spectral impact.[1][2] The change in substitution pattern is the primary diagnostic indicator.

Experimental Protocol (USP <854> Aligned)

For high-fidelity comparison, Attenuated Total Reflection (ATR) is recommended over KBr pellets to minimize moisture interference, as Phenylephrine salts are hygroscopic.[1]

Methodology Workflow



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Figure 2: Standardized acquisition workflow ensuring reproducibility for hygroscopic hydrochloride salts.

Critical Steps:

- Desiccation: Phenylephrine HCl is hygroscopic.[1] Water bands (3400 cm⁻¹ broad, 1640 cm⁻¹ bend) will obscure the amine/hydroxyl region if the sample is not dried.[1]
- ATR Correction: If comparing ATR data to historical KBr library data, apply an ATR correction algorithm (intensity

) to align relative peak intensities.

Comparative Spectral Analysis

The following table details the specific wavenumber shifts expected when comparing the (R)-Phenylephrine HCl standard against the (R)-4-Bromo analog.

Table 1: Diagnostic Reference Data

Functional Group / Mode	(R)-Phenylephrine HCl (Parent)	(R)-4-Bromo Phenylephrine HCl (Target)	Diagnostic Significance
O-H / N-H Stretch	3400–3200 cm^{-1} (Broad, strong)	3400–3200 cm^{-1} (Broad, strong)	Low. Little change expected; dominates the high-frequency region.[1]
Amine Salt (NH_2^+)	~2800–2400 cm^{-1} (Multiple bands)	~2800–2400 cm^{-1} (Similar profile)	Low. Characteristic of secondary amine HCl salts.[1]
Aromatic C=C Stretch	1600 & 1585 cm^{-1}	1590 & 1575 cm^{-1}	Medium. Slight redshift due to the mass of the Bromine atom on the ring.
C-H OOP Bending	690 & 780 cm^{-1} (Meta-disubstituted)	800–860 cm^{-1} & ~880 cm^{-1} (1,2,4-Trisubstituted)	CRITICAL. The disappearance of the 690/780 doublet and appearance of 800-880 bands confirms the substitution pattern change.[1]
C-Br Stretch	Absent	650–550 cm^{-1} (Medium/Strong)	High. A new, distinct band appears in the low-frequency fingerprint region.[1]
C-O Stretch (Phenolic)	~1270 cm^{-1}	~1260–1250 cm^{-1}	Medium. Slight shift due to ortho-position (relative to OH) electronic effects.[1]

Detailed Interpretation of the "Fingerprint" (1500–600 cm^{-1})[1]

The most definitive proof of the 4-bromo derivative is found in the Out-of-Plane (OOP) C-H Bending region.

- Parent (Meta-Substitution): Look for two strong bands near 690 cm^{-1} and 780 cm^{-1} .[\[1\]](#)[\[3\]](#)
These correspond to the three adjacent hydrogen atoms and the isolated hydrogen atom on the ring.
- 4-Bromo (1,2,4-Trisubstitution): The addition of bromine at position 4 removes the "three adjacent hydrogens" motif. You will instead see:
 - A strong band for two adjacent hydrogens (positions 5 and 6) typically between $800\text{--}860\text{ cm}^{-1}$.[\[1\]](#)
 - A band for the isolated hydrogen (position 2) near $870\text{--}900\text{ cm}^{-1}$.[\[1\]](#)
 - Absence of the 690 cm^{-1} band found in the parent.

Validation & Troubleshooting

When analyzing your spectrum, use this self-validation checklist to ensure the data is authentic and not an artifact.

- Artifact Check: Is there a sharp doublet at 2350 cm^{-1} ?
 - Cause: Atmospheric CO_2 .[\[1\]](#)
 - Action: Repurge the optical bench and re-acquire background.
- Hydration Check: Is the 3300 cm^{-1} region a shapeless blob?
 - Cause: Wet sample.[\[1\]](#)
 - Action: Dry sample in a vacuum oven at 40°C for 2 hours.
- Polymorphism: Are peaks split or slightly shifted compared to the reference?
 - Cause: Different crystal habit (polymorph) or salt form.[\[1\]](#)

- Action: Grind the sample (if KBr) or dissolve/recrystallize to ensure a consistent amorphous/crystalline state.[1]

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